

2-Fluoro-5-iodobenzonitrile molecular weight and formula

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Compound of Interest

Compound Name: **2-Fluoro-5-iodobenzonitrile**

Cat. No.: **B128481**

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Technical Data Sheet: 2-Fluoro-5-iodobenzonitrile

Introduction

2-Fluoro-5-iodobenzonitrile is a halogenated benzonitrile derivative with significant applications in organic synthesis, particularly within the pharmaceutical and chemical research sectors. Its unique substitution pattern, featuring both fluorine and iodine atoms on the benzene ring, makes it a versatile intermediate for creating more complex molecular architectures. This document provides a concise overview of its core physicochemical properties.

Chemical Properties

The fundamental molecular characteristics of **2-Fluoro-5-iodobenzonitrile** are summarized below.

Property	Value
Molecular Formula	C ₇ H ₃ FIN ^[1] ^[2] ^[3]
Molecular Weight	247.01 g/mol ^[1] ^[2] ^[3]
CAS Number	351003-36-6 ^[1]

Experimental Protocols

The molecular weight and formula are determined through standard analytical techniques. The molecular formula is typically confirmed by elemental analysis, which measures the percentage composition of carbon, hydrogen, fluorine, iodine, and nitrogen. High-resolution mass spectrometry (HRMS) is then used to determine the exact mass of the molecule, which corroborates the molecular formula and provides a highly accurate molecular weight.

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical name, its molecular formula, and the resulting molecular weight.



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Caption: Relationship between chemical identity, formula, and molecular weight.

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References

- 1. nbinno.com [nbinno.com]
- 2. Cas 351003-36-6,2-Fluoro-5-iodobenzonitrile | lookchem [lookchem.com]
- 3. scbt.com [scbt.com]

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